

Essential Safety and Disposal Procedures for 20-Hydroxyganoderic Acid G

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Compound of Interest

Compound Name: **20-Hydroxyganoderic acid G**

Cat. No.: **B1631941**

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This guide provides critical safety and logistical information for the proper handling and disposal of **20-Hydroxyganoderic acid G**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for maintaining a safe laboratory environment and ensuring regulatory compliance. While **20-Hydroxyganoderic acid G** is a naturally derived compound, it should be handled with the standard care afforded to all laboratory chemicals.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **20-Hydroxyganoderic acid G** and the closely related Ganoderic acid G. This information is crucial for safe handling and experimental planning.

Property	Value	Source(s)
20-Hydroxyganoderic acid G		
Molecular Formula	C ₃₀ H ₄₄ O ₉	[1]
Ganoderic acid G		
CAS Number	98665-22-6	[2]
Molecular Formula	C ₃₀ H ₄₄ O ₈	[2] [3]
Molecular Weight	532.67 g/mol	[3]
Appearance	Solid	
Solubility in DMSO	12 mg/mL	[3]
Other Solvent Solubilities	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[4]
Storage Conditions	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	[3]

Experimental Protocols: Proper Disposal Procedures

The appropriate disposal method for **20-Hydroxyganoderic acid G** is contingent on its physical state (solid or in solution) and any potential contamination with hazardous substances. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific local regulations.

Disposal of Solid 20-Hydroxyganoderic Acid G

Uncontaminated solid **20-Hydroxyganoderic acid G** is generally not classified as hazardous. However, cautious disposal is recommended.

Methodology:

- Labeling: Ensure the container holding the solid **20-Hydroxyganoderic acid G** is clearly and accurately labeled.
- Packaging: Place the primary container into a larger, durable, and sealed outer container to prevent accidental spillage.
- Waste Stream: Dispose of the packaged solid waste in the designated chemical solid waste stream. Do not mix with regular trash unless explicitly permitted by your institution's EHS.

Disposal of 20-Hydroxyganoderic Acid G in Solution

Solutions of **20-Hydroxyganoderic acid G**, particularly in organic solvents, must be treated as hazardous waste. Drain disposal is strictly prohibited.

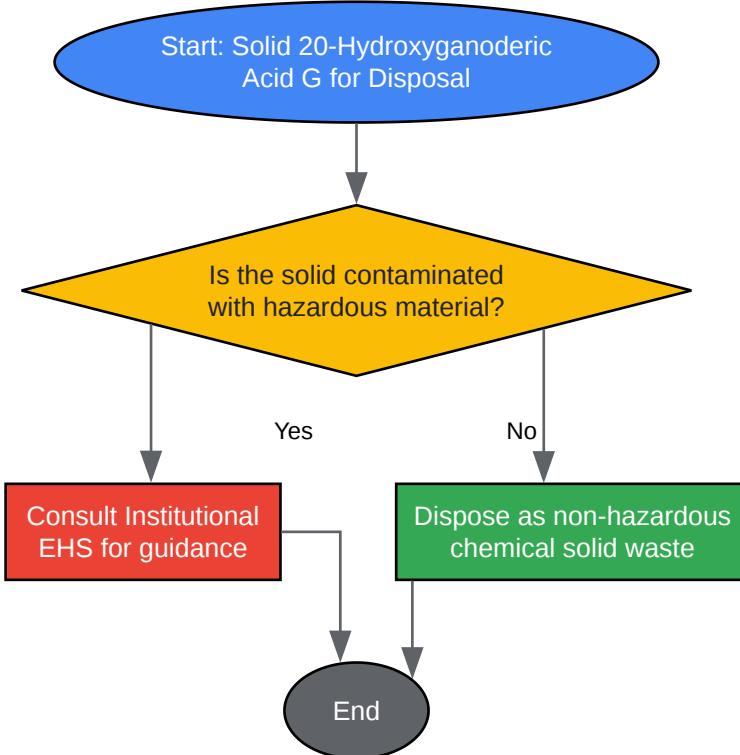
Methodology for Solutions in Organic Solvents (e.g., DMSO):

- EHS Consultation: Prior to disposal, review your institution's specific guidelines for hazardous waste.
- Waste Collection: Carefully pour the **20-Hydroxyganoderic acid G** solution into a designated, properly labeled hazardous waste container for flammable or organic solvents.
- Container Labeling: Ensure the hazardous waste container is clearly labeled with all its contents, including the solvent and the solute.
- Waste Pickup: Follow your institution's established procedures for the collection and disposal of hazardous chemical waste.

Visualizing the Disposal Workflow

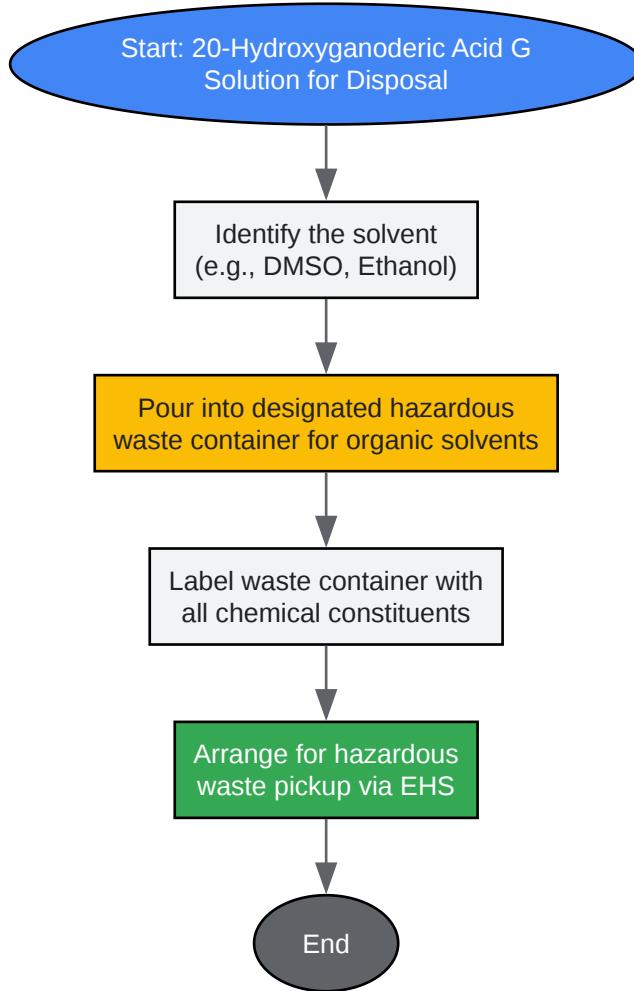
To further clarify the proper disposal pathway, the following diagrams illustrate the decision-making process and step-by-step procedures for both solid and solution forms of **20-Hydroxyganoderic acid G**.

Disposal Workflow for Solid 20-Hydroxyganoderic Acid G

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Caption: Disposal workflow for solid **20-Hydroxyganoderic acid G**.

Disposal Workflow for 20-Hydroxyganoderic Acid G in Solution

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Caption: Disposal workflow for **20-Hydroxyganoderic acid G** in solution.

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References

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